

Proper Disposal of Diphenylmethylene-Glycine Benzyl Ester: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Diphenylmethylene-Glycine benzyl ester
Cat. No.:	B145750

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For researchers and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **Diphenylmethylene-Glycine benzyl ester**, a compound utilized in organic synthesis for pharmaceuticals and agrochemicals.^[1] Adherence to these protocols is crucial due to the compound's potential health and environmental hazards.

Essential Safety and Hazard Information

Diphenylmethylene-Glycine benzyl ester is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. It is also recognized as harmful to aquatic life with long-lasting effects. Therefore, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

Table 1: Physicochemical and Hazard Data for **Diphenylmethylene-Glycine Benzyl Ester**

Property	Value	Source(s)
CAS Number	81477-91-0	[1][2]
Molecular Formula	C ₂₂ H ₁₉ NO ₂	[1][2]
Molecular Weight	329.39 g/mol	[1][2]
Appearance	White powder	[1]
Melting Point	84-90°C	[1]
Boiling Point	446.7°C at 760 mmHg	
GHS Hazard Statements	H302, H315, H319, H335, H412	
Signal Word	Warning	[2]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Diphenylmethylene-Glycine benzyl ester**, from initial handling to final waste removal.

1. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[3]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[3]
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.[3][4]
In well-ventilated areas, respiratory protection may not be required.[4]

2. Spill Management:

- Small Spills: For minor spills, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[3][4]

- Large Spills: In the event of a larger spill, evacuate the area. Control the spill by sweeping and shoveling the material into a suitable container for disposal.[4] Prevent the substance from entering drains.[4]

3. Waste Collection and Storage:

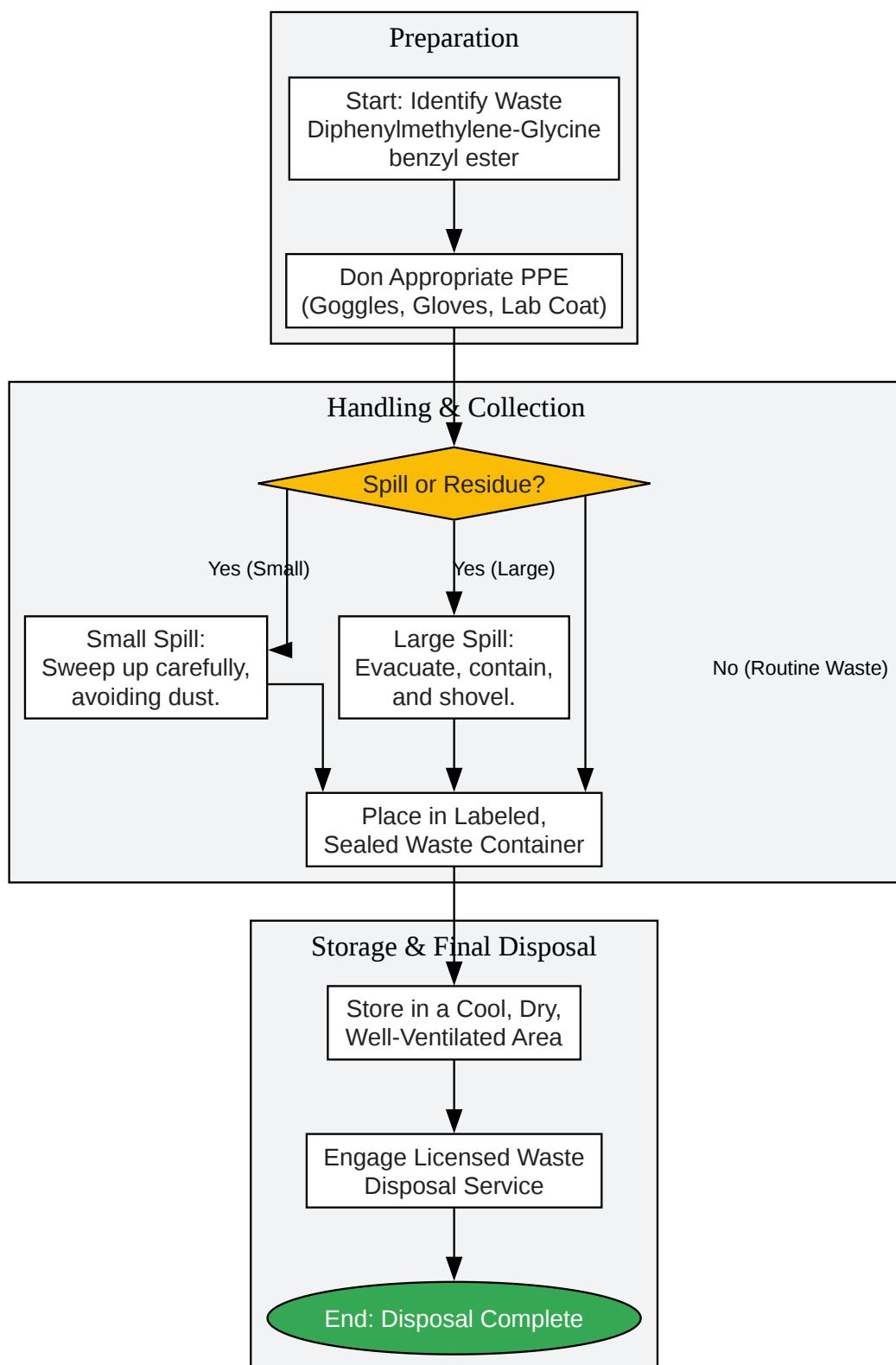
- Collect waste **Diphenylmethylene-Glycine benzyl ester** and any contaminated materials (e.g., paper towels, gloves) in a designated, clearly labeled, and tightly sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[4][5]

4. Final Disposal:

- All waste must be disposed of in accordance with federal, state, and local environmental control regulations.[4]
- Engage a licensed professional waste disposal service to handle the chemical waste. Do not attempt to dispose of this chemical through standard laboratory drains or as regular trash.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Diphenylmethylene-Glycine benzyl ester**.

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Caption: Disposal workflow for **Diphenylmethylene-Glycine benzyl ester**.

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